

An In-depth Technical Guide on the Safety and Toxicity Profile of Cadmium

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Compound of Interest

Compound Name: Cdata
CAS No.: 90236-91-2
Cat. No.: B1216788

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Disclaimer: The term "**Cdata**" in the prompt was ambiguous. Based on the detailed requirements for a technical guide on the safety and toxicity profile of a chemical substance for a scientific audience, this document focuses on Cadmium (Cd), a well-researched heavy metal with a comprehensive and illustrative toxicological profile.

Introduction

Cadmium (Cd) is a heavy metal that is both an environmental and occupational pollutant. It is recognized for its wide range of adverse health effects in humans and animals. Due to its long biological half-life and low rate of excretion, cadmium accumulates in the body, primarily in the kidneys and liver, leading to chronic toxicity. This technical guide provides a comprehensive overview of the safety and toxicity profile of cadmium, intended for researchers, scientists, and drug development professionals. The information is presented through structured data tables, detailed experimental protocols, and visualizations of key toxicological pathways and workflows.

Quantitative Toxicity Data

The following tables summarize the quantitative data from various toxicological studies on cadmium and its compounds.

Table 1: Acute Toxicity of Cadmium Compounds

Compound	Animal Species	Route of Administration	LD50	Reference
Cadmium Chloride	Rat	Oral	100 - 300 mg/kg	[1]
Cadmium Chloride	Mouse	Intraperitoneal	5.98 mg/kg (24h)	
Cadmium Oxide	Rat	Inhalation (LC50)	2.71 mg/L	[2]
Cadmium Telluride	Rat	Oral	>2000 mg/kg	[2]

Table 2: Sub-chronic and Chronic Toxicity of Cadmium (No-Observed-Adverse-Effect Level and Lowest-Observed-Adverse-Effect Level)

Study Duration	Animal Species	Route	NOAEL	LOAEL	Critical Effect(s)	Reference
90-Day	Rat	Oral (gavage)	-	< 29.96 mg/kg/day	Microcytic hypochromic anemia, liver and kidney damage	[3]
13-Week	Rat	Inhalation (CdO)	0.025 mg/m ³	> 0.025 mg/m ³	Lung lesions	
Chronic	Human	Oral	-	0.5 µg/g creatinine (in urine)	Renal dysfunction	
Chronic	Rat	Oral (drinking water)	1 mg/kg/day	-	Decreased fetal body weight, skeletal malformations	[4]

Table 3: Genotoxicity of Cadmium

Assay Type	Test System	Metabolic Activation	Result	Reference
Ames Test	S. typhimurium	With and Without	Negative	[5]
Chromosomal Aberration	Chinese Hamster Ovary (CHO) cells	With and Without	Positive	[6]
Micronucleus Test	Rat Bone Marrow (in vivo)	N/A	Positive	[7]
Sister Chromatid Exchange	Mouse Bone Marrow (in vivo)	N/A	Positive	[8]
Comet Assay	Mouse Bone Marrow (in vivo)	N/A	Positive	

Table 4: Carcinogenicity of Cadmium

Animal Species	Route of Exposure	Compound	Tumor Site(s)	Reference
Rat	Inhalation	Cadmium Chloride, Cadmium Oxide	Lung (carcinomas)	[9]
Rat	Oral	Cadmium Chloride	Leukemia, Testicular (benign)	[10]
Rat	Subcutaneous injection	Cadmium Chloride	Injection site sarcomas, pancreatic islet-cell tumors, pituitary-gland tumors	[9][11]
Mouse	Subcutaneous injection	Cadmium Chloride	Testicular tumors, lymphoma, adrenal-gland tumors, lung and liver tumors	[10]

Table 5: Reproductive and Developmental Toxicity of Cadmium

Animal Species	Exposure Period	Route	Key Findings	NOAEL/LO AEL	Reference
Rat	Gestation	Oral (gavage)	Decreased pup birthweight, delayed tooth development	LOAEL: 5 mg/kg/day	
Rat	Gestation & Lactation	Oral (drinking water)	Reduced pup weight gain, altered locomotor activity	LOAEL: 4.2 ppm	[12]
Rat	Two-generation	Oral (drinking water)	No effect on fertility	NOEL: 1 ppm (male reproductive toxicity)	[12]
Mouse	Gestation	Inhalation (CdO)	Reduced fetal body weight, skeletal variations	LOAEL: 0.5 mg/m ³	[5]

Experimental Protocols

Detailed methodologies for key toxicological studies are outlined below. These protocols are synthesized from standard guidelines (e.g., OECD, NTP) and specific study descriptions.

Acute Oral Toxicity (LD50) Study (Up-and-Down Procedure - OECD TG 425)

- **Test System:** Young adult female rats (e.g., Sprague-Dawley), nulliparous and non-pregnant.
- **Housing and Acclimatization:** Animals are housed in standard conditions (22 ± 3°C, 30-70% humidity, 12h light/dark cycle) for at least 5 days prior to dosing.

- Dosing Preparation: Cadmium chloride is dissolved in a suitable vehicle (e.g., deionized water).
- Procedure:
 - Animals are fasted overnight prior to dosing.
 - A single animal is dosed by oral gavage. The initial dose is selected based on existing data, typically a step below the estimated LD50.
 - The animal is observed for signs of toxicity with special attention during the first 4 hours and then daily for 14 days. Body weight is recorded weekly.
 - If the animal survives, the next animal is dosed at a higher dose (e.g., by a factor of 3.2). If the animal dies, the next animal receives a lower dose.
 - This sequential dosing continues until the stopping criteria are met (e.g., 3 consecutive animals survive at the upper bound, or a specified number of reversals in outcome occur).
- Endpoint Evaluation: Mortality is the primary endpoint. The LD50 is calculated using the maximum likelihood method. All animals are subjected to a gross necropsy at the end of the observation period.

90-Day Sub-chronic Oral Toxicity Study (OECD TG 408)

- Test System: Young, healthy rats (e.g., Wistar), typically 10 males and 10 females per group.
- Dose Groups: At least three dose levels of cadmium chloride and a concurrent control group (vehicle only).
- Administration: The test substance is administered daily by oral gavage for 90 consecutive days.
- Observations:
 - Daily: Clinical signs of toxicity.
 - Weekly: Body weight and food consumption.

- Ophthalmological examination: Prior to the start of the study and at termination.
- Hematology and Clinical Biochemistry: Blood samples are collected at termination for analysis of parameters such as red and white blood cell counts, hemoglobin, hematocrit, platelet count, and markers of liver and kidney function (e.g., ALT, AST, BUN, creatinine).
- Pathology:
 - All animals are subjected to a full gross necropsy at the end of the study.
 - Organ weights (e.g., liver, kidneys, spleen, brain, gonads) are recorded.
 - A comprehensive set of tissues from all animals in the control and high-dose groups is examined histopathologically. Tissues from lower dose groups showing treatment-related effects are also examined.

In Vitro Mammalian Chromosomal Aberration Test (OECD TG 473)

- Test System: Cultured mammalian cells, such as Chinese Hamster Ovary (CHO) cells or human peripheral blood lymphocytes.
- Procedure:
 - Cells are exposed to at least three concentrations of cadmium chloride for a short duration (e.g., 3-6 hours) in the presence and absence of a metabolic activation system (S9 mix) and for a longer duration (e.g., 24 hours) without S9.
 - Positive and negative (vehicle) controls are run concurrently.
 - Following the treatment period, cells are incubated with a spindle inhibitor (e.g., colcemid) to arrest them in metaphase.
 - Cells are harvested, treated with a hypotonic solution, fixed, and spread onto microscope slides.
 - Slides are stained, and metaphase cells are analyzed for structural chromosomal aberrations (e.g., chromatid and chromosome gaps, breaks, and exchanges).

- **Data Analysis:** The frequency of aberrant cells is determined for each concentration and compared to the negative control using appropriate statistical methods.

In Vivo Mammalian Erythrocyte Micronucleus Test (OECD TG 474)

- **Test System:** Mice or rats.
- **Dose Groups:** At least three dose levels of cadmium chloride, a positive control, and a negative control.
- **Administration:** The test substance is typically administered once or twice via an appropriate route (e.g., intraperitoneal injection or oral gavage).
- **Sample Collection:** Bone marrow is collected at appropriate time points after the last administration (e.g., 24 and 48 hours).
- **Slide Preparation and Analysis:**
 - Bone marrow cells are flushed from the femurs, and smears are prepared on microscope slides.
 - Slides are stained to differentiate between polychromatic erythrocytes (PCEs) and normochromatic erythrocytes (NCEs).
 - At least 2000 PCEs per animal are scored for the presence of micronuclei.
 - The ratio of PCEs to NCEs is determined to assess cytotoxicity.
- **Data Analysis:** The frequency of micronucleated PCEs is compared between the treated and negative control groups.

Two-Generation Reproductive Toxicity Study (OECD TG 416)

- **Test System:** Rats (e.g., Sprague-Dawley).
- **Parental (F0) Generation:**

- Young adult males and females are randomly assigned to dose groups (at least 3 plus a control).
- Dosing with cadmium in the diet or drinking water begins before mating (e.g., for 10 weeks) and continues through mating, gestation, and lactation.
- Mating: F0 animals are paired for mating.
- First Filial (F1) Generation:
 - F0 females are allowed to litter and nurse their pups.
 - Offspring are examined for clinical signs, and litter size, viability, and sex ratio are recorded.
 - Pups are weighed at regular intervals.
 - Selected F1 offspring are chosen to become the parents of the F2 generation and are dosed from weaning throughout their lifespan.
- Mating of F1 Generation: F1 animals are mated to produce the F2 generation.
- Second Filial (F2) Generation: The F2 pups are observed similarly to the F1 generation until weaning.
- Endpoint Evaluation:
 - Parental Animals (F0 and F1): Reproductive performance (fertility, gestation length), body weight, food consumption, clinical signs, and organ weights and histopathology of reproductive organs.
 - Offspring (F1 and F2): Viability, body weight, developmental landmarks, and gross pathology at necropsy.

Two-Year Carcinogenicity Bioassay (NTP Protocol)

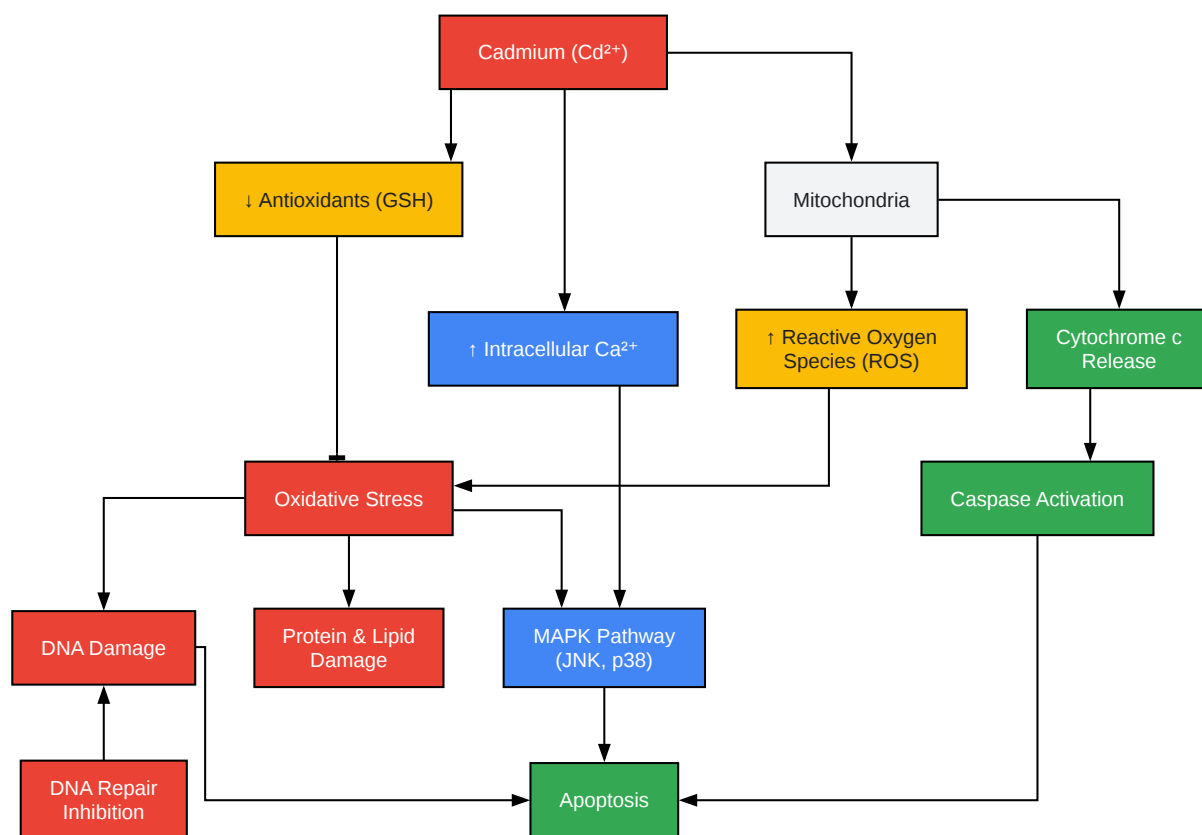
- Test System: Rats (e.g., Harlan Sprague Dawley) and mice (e.g., B6C3F1/N), typically 50 animals of each sex per dose group.

- Dose Groups: At least two dose levels and a concurrent control group. Doses are selected based on results from a 90-day toxicity study.
- Administration: Cadmium is administered in the diet or drinking water for 2 years.
- Observations:
 - Twice daily: For morbidity and mortality.
 - Weekly/Bi-weekly: Detailed clinical observations and body weight measurements.
- Pathology:
 - A complete necropsy is performed on all animals.
 - A comprehensive list of tissues is collected and preserved.
 - Histopathological examination is performed on all tissues from control and high-dose animals and on all gross lesions from all animals.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key mechanisms of cadmium toxicity and a representative experimental design.

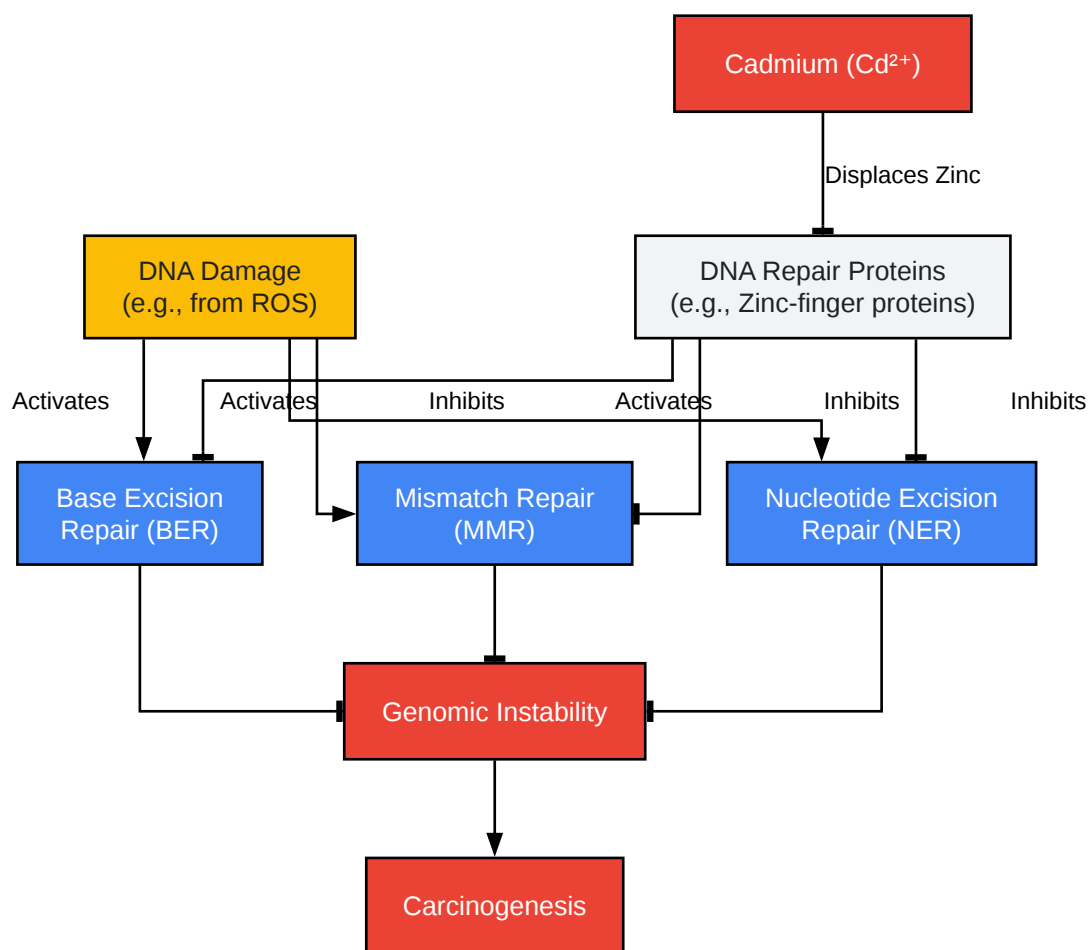
Cadmium-Induced Oxidative Stress and Apoptosis



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Caption: Signaling pathways of cadmium-induced oxidative stress and apoptosis.

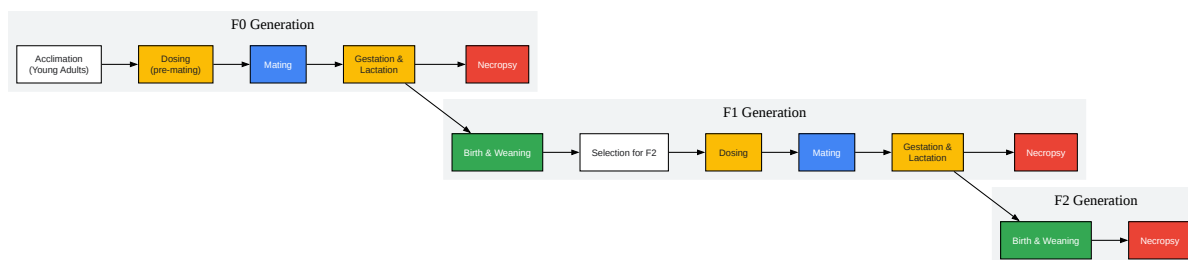
Cadmium's Interference with DNA Repair Mechanisms



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Caption: Mechanism of cadmium-induced inhibition of DNA repair pathways.

Experimental Workflow for a Two-Generation Reproductive Toxicity Study



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Caption: Workflow for a two-generation reproductive toxicity study.

Conclusion

The data presented in this technical guide demonstrate that cadmium is a multi-organ toxicant with significant adverse effects on the renal, skeletal, reproductive, and respiratory systems. It is a potent carcinogen in animal models and is classified as a human carcinogen. The primary mechanisms of cadmium toxicity involve the induction of oxidative stress, inhibition of DNA repair processes, and induction of apoptosis. The detailed experimental protocols provided herein serve as a reference for the standardized methods used to assess the safety and toxicity of chemical substances. A thorough understanding of the toxicological profile of compounds like cadmium is essential for risk assessment and the development of strategies to mitigate human exposure and its health consequences.

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